

# evaluating the performance of different grades of talc in coatings

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# A Comparative Guide to the Performance of Talc Grades in Coatings

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the performance of different grades of **talc** when used as a functional filler in coatings. The information presented is supported by experimental data from various studies and technical datasheets to assist in the selection of the most suitable **talc** grade for specific coating formulations.

## The Role of Talc in Enhancing Coating Performance

**Talc**, a hydrated magnesium silicate, is a versatile mineral filler used extensively in the paint and coatings industry. Its unique properties, such as its lamellar (platy) structure, hydrophobicity, and chemical inertness, contribute to significant improvements in the final coating's performance. The selection of a specific **talc** grade, primarily defined by its particle size, particle shape (aspect ratio), and purity, is critical in achieving desired coating characteristics.[1]

Key benefits of incorporating **talc** in coating formulations include:

 Improved Mechanical Properties: The platy structure of talc reinforces the paint film, enhancing its durability, and resistance to cracking and peeling.[2]



- Enhanced Barrier Properties: The lamellar particles create a barrier effect, reducing the penetration of water and corrosive agents, thus improving the coating's anti-corrosion and weather resistance capabilities.[2]
- Better Optical Properties: Talc acts as a spacer for primary pigments like titanium dioxide
   (TiO2), improving their scattering efficiency and thereby enhancing opacity (hiding power).[1]
   [2] Coarser grades of talc are effective matting agents for controlling gloss levels.[2]
- Improved Rheological Properties: Fibrous **talc** grades can improve the viscosity and antisettling properties of paints, leading to better storage stability and application characteristics.

## **Comparative Analysis of Talc Grades**

The performance of a **talc** grade in a coating is intrinsically linked to its physical and chemical properties. This section provides a comparative overview of different **talc** grades based on available experimental data.

## Physical and Chemical Properties of Select Commercial Talc Grades



| Talc Grade             | Predominan<br>t<br>Morphology     | Median<br>Particle<br>Size (D50,<br>µm) | Top Cut<br>(D98, μm) | Oil<br>Absorption<br>(g/100g) | Whiteness/<br>Brightness |
|------------------------|-----------------------------------|---|----------------------|-------------------------------|--------------------------|
| FINNTALC<br>M15        | Lamellar,<br>Macrocrystalli<br>ne | ~7                                      | < 20                 | ~30-40                        | Good                     |
| FINNTALC<br>M20SL      | Lamellar,<br>Macrocrystalli<br>ne | ~8                                      | < 25                 | ~30-40                        | High                     |
| FINNTALC<br>M40        | Lamellar,<br>Macrocrystalli<br>ne | ~14                                     | < 40                 | ~25-35                        | Good                     |
| MICROTALC<br>IT Extra  | Lamellar,<br>Microcrystalli<br>ne | ~2.5                                    | < 8                  | ~45-55                        | Ultra-high               |
| Generic<br>Coarse Talc | Lamellar/Fibr                     | >10                                     | >30                  | Low to<br>Medium              | Varies                   |
| Generic Fine<br>Talc   | Lamellar/Micr<br>ocrystalline     | 1-5                                     | <15                  | High                          | High                     |

Note: The data in this table is compiled from various technical datasheets and industry publications. Exact values may vary depending on the specific supplier and measurement techniques.

## **Performance in Interior Architectural Coatings**

The following table summarizes the typical performance of different **talc** grades in interior wall paint formulations.



| Performance<br>Metric       | Test Method               | Fine Talc<br>Grades (e.g.,<br>MICROTALC IT<br>Extra) | Medium Talc<br>Grades (e.g.,<br>FINNTALC<br>M15/M20SL) | Coarse Talc<br>Grades (e.g.,<br>FINNTALC<br>M40) |
|-----------------------------|---------------------------|--|--|--|
| Wet Scrub<br>Resistance     | ASTM D2486 /<br>ISO 11998 | Good   | Excellent  | Very Good  |
| Opacity<br>(Contrast Ratio) | ISO 11998 /<br>ASTM D2805 | Very Good  | Excellent  | Good   |
| Gloss (@85°)                | ASTM D523                 | Low (Good for<br>Matting)                            | Medium   | High (Less<br>Matting Effect)                    |
| Mud-Cracking<br>Resistance  | Visual<br>Assessment      | Good   | Excellent  | Very Good  |
| Stain Resistance            | ASTM D1308                | Good   | Very Good  | Moderate   |

#### Key Findings from Experimental Data:

- Wet Scrub Resistance: Studies have shown that pure, macro-crystalline talcs, such as the
  FINNTALC M-series, provide excellent wet scrub resistance. In one comparative study,
  paints formulated with pure macro-crystalline talc achieved a Class 1 or 2 wet scrub
  resistance rating according to ISO 11998, whereas talcs with higher chlorite content
  performed more poorly, achieving a Class 3 rating. The hydrophobic nature of pure talc is a
  key contributor to this property.
- Opacity and Whiteness: Finer talc grades with high brightness, like MICROTALC IT Extra, are very effective at improving the opacity and whiteness of a paint film. They act as efficient spacers for TiO2 particles, enhancing their light-scattering capabilities.
- Gloss Control: Coarser **talc** grades are more effective at reducing gloss, making them suitable for creating matte and low-sheen finishes. Finer **talc**s have less of a matting effect.

## **Experimental Protocols**

Detailed methodologies for the key experiments cited in this guide are outlined below.



### Wet Scrub Resistance Test (ASTM D2486)

This test method evaluates the resistance of a paint film to erosion caused by repeated scrubbing.

#### Apparatus:

- Scrub testing machine with a reciprocating brush.
- · Standardized brush or sponge.
- Abrasive scrub medium (if required by the specific test).
- · Test panels.

#### Procedure:

- Preparation of Test Panels: The paint is applied to a substrate panel at a specified thickness and allowed to cure for a set period (typically 7 days) under controlled temperature and humidity conditions.
- Mounting: The cured test panel is securely mounted in the scrub testing machine.
- Scrubbing: The brush, wetted with a cleaning solution or an abrasive medium, is moved back
  and forth over the paint surface for a specified number of cycles or until the paint film is worn
  through to the substrate.
- Evaluation: The number of scrub cycles required to cause film failure is recorded.
   Alternatively, the weight loss of the paint film after a certain number of cycles can be measured.

### **Specular Gloss Measurement (ASTM D523)**

This method measures the specular gloss of a coating surface at different geometries (typically 20°, 60°, and 85°).

#### Apparatus:



- Glossmeter with specified aperture and receptor angles.
- Calibrated gloss standards (high, medium, and low gloss).

#### Procedure:

- Calibration: The glossmeter is calibrated using the standard reference tiles.
- Measurement: The glossmeter is placed on the surface of the dried paint film, and the gloss value is recorded.
- Multiple Readings: Several readings are taken at different locations on the sample to obtain an average value. The 85° geometry is typically used for evaluating low-gloss or matte finishes.

## Opacity (Contrast Ratio) Measurement (Based on ISO 11998 / ASTM D2805)

This method determines the hiding power of a paint by measuring the reflectance of the paint film over black and white substrates.

#### Apparatus:

- Spectrophotometer or reflectometer.
- Black and white contrast charts (e.g., Leneta charts).
- Film applicator for controlled paint thickness.

#### Procedure:

- Film Application: A uniform film of the paint is applied to the black and white chart using a drawdown bar.
- Drying: The paint film is allowed to dry completely under controlled conditions.
- Reflectance Measurement: The reflectance of the paint film is measured over the white portion of the chart (Rw) and the black portion of the chart (Rb).

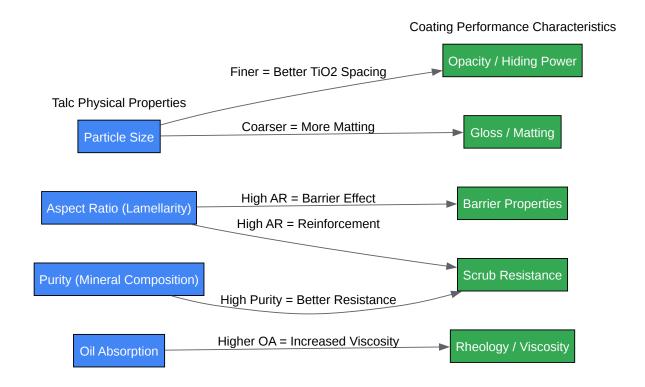


• Calculation: The contrast ratio is calculated as the ratio of the reflectance over black to the reflectance over white (Rb/Rw). The opacity is expressed as a percentage: (Rb/Rw) x 100.

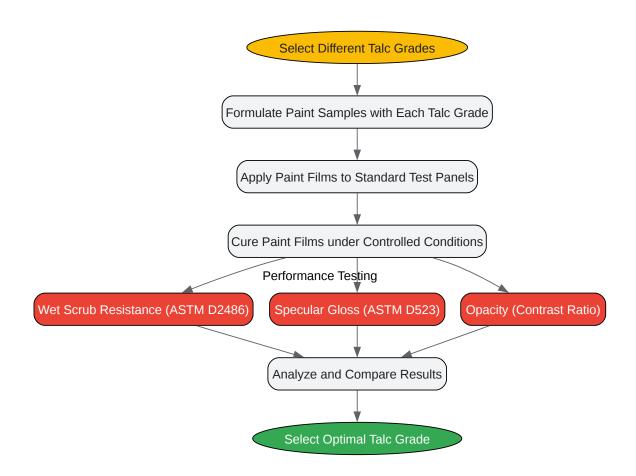
## **Visualizing the Impact of Talc Properties**

The following diagrams illustrate the relationship between **talc**'s physical properties and the final performance of the coating, as well as a typical workflow for evaluating **talc** in a paint formulation.









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## References



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